

Application Notes and Protocols for the Quantification of Pentylcyclohexyl Acetate

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Compound of Interest

Compound Name: Pentylcyclohexyl acetate

Cat. No.: B15347341

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These application notes provide detailed methodologies for the quantitative analysis of **pentylcyclohexyl acetate** in a mixture, utilizing Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography (HPLC) with UV detection.

Introduction

Pentylcyclohexyl acetate is an ester commonly used as a fragrance ingredient in various consumer products. Accurate quantification of this compound is crucial for quality control, formulation development, and safety assessment. This document outlines two primary analytical techniques for its determination: a highly specific and sensitive GC-MS method and a robust HPLC-UV method suitable for routine analysis.

Analytical Techniques

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **pentylcyclohexyl acetate**.^[1] The gas chromatograph separates the components of a mixture, and the mass spectrometer provides detailed structural information for identification and sensitive quantification.

High-Performance Liquid Chromatography (HPLC) with UV Detection

HPLC is a versatile separation technique that can be adapted for the analysis of esters. While **pentylcyclohexyl acetate** does not have a strong chromophore, detection at low UV wavelengths (around 205-220 nm) can be effective for quantification.^{[2][3]} This method is often preferred for its simplicity and robustness in quality control laboratories.

Quantitative Data Summary

The following tables summarize typical performance characteristics for the quantification of esters using GC-MS and HPLC-UV. The data is based on the analysis of structurally similar compounds and represents expected values for a validated method for **pentylcyclohexyl acetate**.

Table 1: GC-MS Quantitative Data

Parameter	Expected Value
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	0.001 - 5.0 µg/kg
Limit of Quantification (LOQ)	0.44 - 20 µg/g
Recovery	85 - 115%
Precision (RSD)	< 15%

Data compiled from studies on fragrance allergens and other esters.^{[4][5][6]}

Table 2: HPLC-UV Quantitative Data

Parameter	Expected Value
Linearity (r^2)	> 0.99
Limit of Detection (LOD)	0.06 - 6.76 mg/L
Limit of Quantification (LOQ)	0.18 - 20.4 mg/L
Recovery	90 - 110%
Precision (RSD)	< 5%

Data compiled from studies on various alkyl esters.[\[7\]](#)

Experimental Protocols

GC-MS Method for Pentylcyclohexyl Acetate

This protocol is adapted from a validated method for the analysis of organic acetates in a complex matrix.[\[4\]](#)

A. Sample Preparation: Liquid-Liquid Extraction

- Weigh 1 g of the sample mixture into a 15 mL centrifuge tube.
- Add 5 mL of a suitable organic solvent (e.g., hexane or a mixture of hexane and acetone).
- Add an appropriate internal standard (e.g., d4-furfural or a deuterated ester analog).
- Vortex the mixture for 2 minutes to ensure thorough extraction.
- Centrifuge at 4000 rpm for 10 minutes to separate the layers.
- Carefully transfer the upper organic layer to a clean GC vial for analysis.

B. GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890A or equivalent.
- Mass Spectrometer: Agilent 7001B Triple Quadrupole MS or equivalent.

- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or similar non-polar column.
- Injector Temperature: 280 °C.
- Injection Mode: Splitless.
- Injection Volume: 1 μ L.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp to 125 °C at 3 °C/min.
 - Ramp to 230 °C at 7 °C/min.
 - Ramp to 300 °C at 20 °C/min, hold for 5 minutes.[8]
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Ion Source Temperature: 230 °C.
- MS Quadrupole Temperature: 150 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM) for enhanced sensitivity and selectivity.[9]

C. Quantification

Prepare a calibration curve by analyzing a series of standard solutions of **pentylcyclohexyl acetate** of known concentrations. The concentration of **pentylcyclohexyl acetate** in the sample is determined by comparing its peak area (or the ratio of its peak area to the internal standard's peak area) to the calibration curve.

HPLC-UV Method for Pentylcyclohexyl Acetate

This protocol is based on general methods for the analysis of alkyl esters by reverse-phase HPLC.[2][3]

A. Sample Preparation

- Accurately weigh an appropriate amount of the sample mixture into a volumetric flask.
- Dissolve and dilute to the mark with the mobile phase (e.g., acetonitrile or a mixture of acetonitrile and water).
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

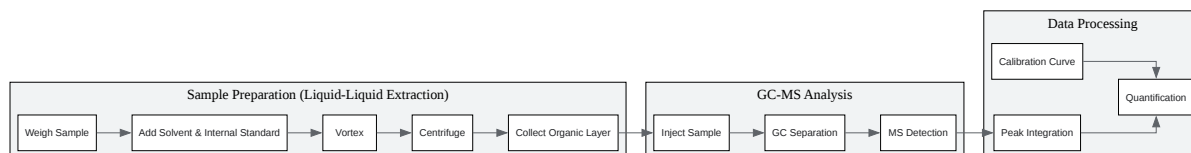
B. HPLC-UV Instrumentation and Conditions

- HPLC System: Agilent 1260 Infinity II or equivalent, equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 80:20 v/v). The exact ratio may need to be optimized for best separation.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Injection Volume: 10 µL.
- UV Detection Wavelength: 210 nm.

C. Quantification

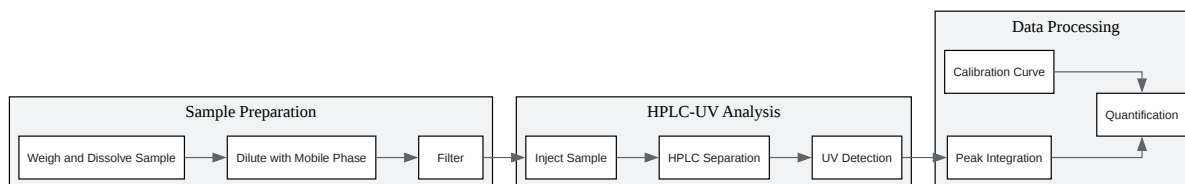
A calibration curve is constructed by injecting standard solutions of **pentylcyclohexyl acetate** at different concentrations. The peak area of **pentylcyclohexyl acetate** in the sample chromatogram is used to calculate its concentration based on the calibration curve.

Visualizations



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Caption: GC-MS Experimental Workflow.



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Caption: HPLC-UV Experimental Workflow.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. scielo.br [scielo.br]
- 4. coresta.org [coresta.org]
- 5. Quantitative analysis of fragrance allergens in various matrixes of cosmetics by liquid–liquid extraction and GC–MS - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. scielo.br [scielo.br]
- 8. jfda-online.com [jfda-online.com]
- 9. chromatographyonline.com [chromatographyonline.com]
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